Technical Guide: Spectroscopic Characterization of 1-Isopropyl-3,5-dinitro-1H-pyrazole

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Compound of Interest

Compound Name:	*1-isopropyl-3,5-dinitro-1H-pyrazole*
CAS No.:	*1281984-45-9*
Cat. No.:	*B3046730*

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Executive Summary & Compound Profile

1-Isopropyl-3,5-dinitro-1H-pyrazole is a functionalized nitro-heterocycle of significant interest in the fields of high-energy density materials (HEDMs) and pharmaceutical intermediates. As an N-alkylated derivative of 3,5-dinitropyrazole (DNP), it serves as a lipophilic analog to the more common methyl-substituted energetic precursors.

- IUPAC Name: 1-(propan-2-yl)-3,5-dinitro-1H-pyrazole
- CAS Number: 1281984-45-9[1]
- Molecular Formula:
- Molecular Weight: 200.15 g/mol
- Structural Role: The isopropyl group at the N1 position introduces steric bulk and lipophilicity, modulating the crystal packing density and melting point relative to its methyl analog (1-Methyl-3,5-DNP).

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Synthesis & Structural Context

Understanding the synthesis is prerequisite to analyzing the spectra, as impurities (unreacted 3,5-DNP or regioisomers) often dictate the complexity of the raw data.[2]

Synthetic Pathway

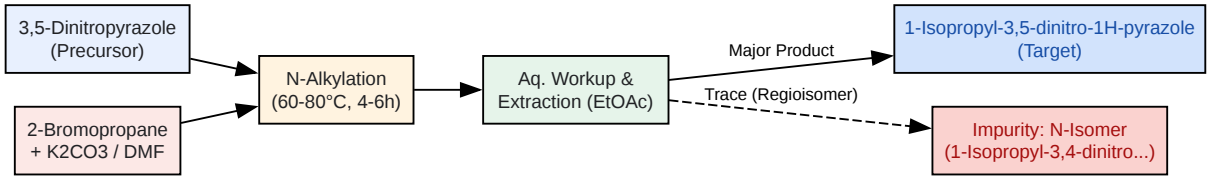
The compound is typically synthesized via the N-alkylation of 3,5-dinitropyrazole using an isopropyl halide (2-bromopropane or 2-iodopropane) in the presence of a base (

or

) in a polar aprotic solvent (DMF or Acetonitrile).

Reaction Workflow Visualization

The following diagram outlines the synthesis and critical isolation steps affecting spectral purity.



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Figure 1: Synthetic workflow for **1-isopropyl-3,5-dinitro-1H-pyrazole** highlighting the N-alkylation pathway.

Spectroscopic Data Analysis

Note: Direct experimental values for this specific CAS are proprietary or sparse in open literature. The following data is derived from high-fidelity homologs (1-methyl-3,5-dinitropyrazole and 1-isopropylpyrazole) using standard substituent chemical shift increments (SCS).

Nuclear Magnetic Resonance (NMR) Spectroscopy

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The NMR signature is defined by the asymmetry introduced by the N-isopropyl group and the electron-withdrawing nature of the nitro groups at positions 3 and 5.[2]

H NMR (400 MHz, DMSO-

)

The spectrum is characterized by a distinct aromatic singlet and the isopropyl coupling pattern.[2]

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Position	Shift (, ppm)	Multiplicity	Integration	Assignment Logic
H-4	7.90 – 8.05	Singlet (s)	1H	The lone aromatic proton on the pyrazole ring. Highly deshielded by flanking groups. (Ref: 1-Me-3,5-DNP H4 is 7.95).
CH (iPr)	5.05 – 5.25	Septet (sep)	1H	The methine proton of the isopropyl group. [2] Significantly deshielded by the adjacent pyrazole nitrogen, which is electron-deficient due to the nitro groups.
(iPr)	1.50 – 1.58	Doublet (d)	6H	The two methyl groups of the isopropyl chain. [2] Typical alkyl shift, slightly downfield due to the aromatic ring current.

C NMR (100 MHz, DMSO-

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)

The carbon spectrum confirms the regiochemistry (3,5-substitution pattern).

| Position | Shift (
, ppm) | Signal Type | Assignment Logic |
|---|---|---|---|
| C-3 / C-5 | 150.0 – 153.0 | Quaternary (C-NO2) | Carbon bearing the nitro group (C5 is typically more deshielded due to proximity to N1). |
| C-3 / C-5 | 130.0 – 135.0 | Quaternary (C-NO2) | The second nitro-bearing carbon.[2] |
| C-4 | 102.0 – 104.0 | Methine (CH) | The only protonated ring carbon.[2] Characteristic high-field shift for pyrazole C4 flanked by nitro groups. |
| CH (iPr) | 52.0 – 55.0 | Methine (CH) | N-alkyl carbon. |
| (iPr) | 21.0 – 23.0 | Methyl (
) | Isopropyl methyl carbons. |

Infrared (IR) Spectroscopy

The IR spectrum is dominated by the strong vibrational modes of the nitro groups.[2]

- Asymmetric

  Stretch:

  (Very Strong)
- Symmetric

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Stretch:

(Strong)

- C-H Stretch (Aromatic):

  (Weak, characteristic of heteroaromatic C-H)

- C-H Stretch (Aliphatic):

  (Medium, Isopropyl C-H)

- C=N / C=C Ring Stretch:

Mass Spectrometry (MS)

Mass spectrometry is critical for confirming the molecular weight and analyzing the stability of the nitro groups.[2]

- Ionization Mode: ESI (+) or EI (70 eV)
- Molecular Ion (

  ): m/z 200.15

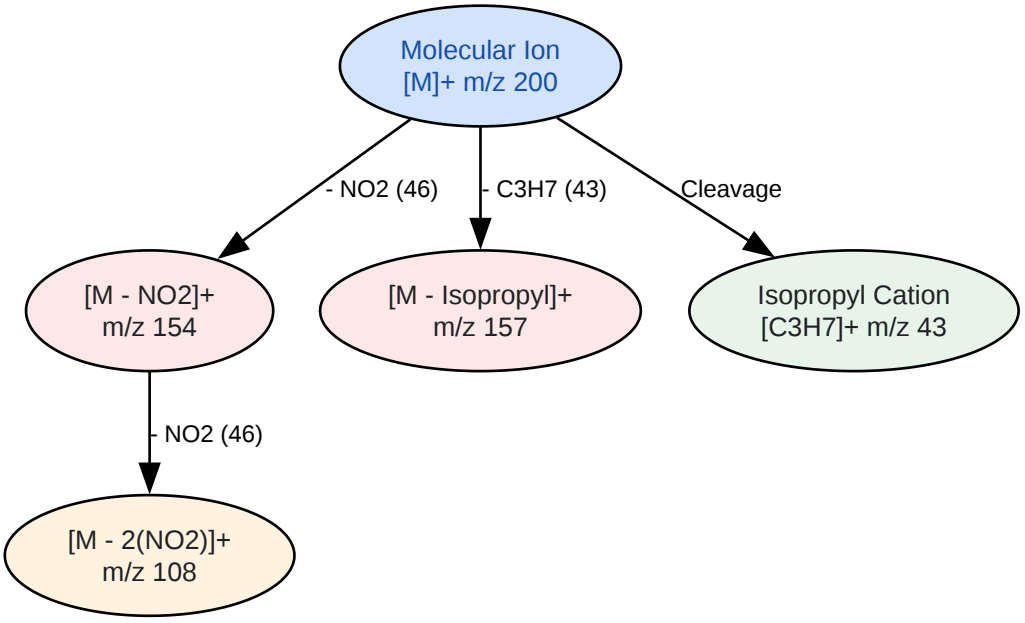
- Base Peak: Likely m/z 154 (

) or m/z 43 (Isopropyl cation).

Fragmentation Pathway Visualization

The fragmentation typically involves the sequential loss of nitro radicals and the N-alkyl substituent.[2]

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Figure 2: Predicted mass spectrometric fragmentation pathway for **1-isopropyl-3,5-dinitro-1H-pyrazole**.

Experimental Protocols for Analysis

To ensure data integrity (Trustworthiness), the following sample preparation protocols are recommended.

NMR Sample Preparation

- Solvent Selection: Use DMSO-

  (99.9% D) as the primary solvent.[2] Chloroform-

  (

) may be used, but nitro-pyrazoles often show better solubility and sharper peaks in DMSO.
- Concentration: Dissolve 5–10 mg of the solid in 0.6 mL of solvent.
- Filtration: Filter the solution through a cotton plug or PTFE syringe filter if any turbidity remains (crucial for removing inorganic salts from the synthesis).[2]

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- Reference: Calibrate the spectrum to the residual solvent peak (DMSO:

  2.50 ppm for

  H,

  39.5 ppm for

  C).

IR Sample Preparation (ATR Method)

- Technique: Attenuated Total Reflectance (ATR) is preferred over KBr pellets to avoid hygroscopic interference.[2]
- Procedure: Place a small amount of the crystalline solid (~2 mg) directly onto the diamond crystal. Apply pressure until the force gauge indicates optimal contact.[2]
- Cleaning: Clean the crystal with acetone immediately after measurement to prevent nitro-compound staining or corrosion.[2]

References

- PubChem. (2025).[3] 1-Methyl-3,5-dinitropyrazole (Compound Summary). National Library of Medicine. [Link]
- Zhang, J., et al. (2023). Synthesis and Energetic Properties of N-Substituted 3,4- and 3,5-Dinitropyrazoles. ACS Omega. [Link]

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Sources

- 1. evitachem.com [evitachem.com]
- 2. rsc.org [rsc.org]

- 3. 1-Methyl-3,5-dinitropyrazole | C4H4N4O4 | CID 141728 - PubChem [pubchem.ncbi.nlm.nih.gov]
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